

Brevenal Stock Solutions: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Brevenal

Cat. No.: B10860830

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For researchers, scientists, and drug development professionals, the accurate preparation of **Brevenal** stock solutions is fundamental to achieving reliable and reproducible experimental outcomes. **Brevenal**, a naturally occurring polyether compound isolated from the marine dinoflagellate *Karenia brevis*, is a potent antagonist of brevetoxins at voltage-sensitive sodium channels (VSSCs)[1][2][3]. It also exhibits promising anti-inflammatory and immunomodulatory properties, making it a valuable tool in neurotoxicology, pharmacology, and drug discovery[4][5].

These application notes provide a comprehensive guide to the preparation, storage, and handling of **Brevenal** stock solutions for various experimental applications.

Data Presentation: Properties and Solubility

A thorough understanding of **Brevenal**'s physicochemical properties is essential for accurate stock solution preparation. The following table summarizes key quantitative data for **Brevenal**.

Property	Value	Source
Molecular Formula	C ₃₉ H ₆₀ O ₈	[1][6][7]
Molecular Weight	656.9 g/mol	[1][6]
CAS Number	776331-34-1	[1][6]
Appearance	As a fat-soluble polyether, Brevenal is expected to be a solid at room temperature.	[7]
Solubility	Soluble in ethanol. One study reports dissolving Brevenal in 80% ethanol.	[1]
Storage of Powder	Store in a cool, dry place.	General Laboratory Practice
Stock Solution Storage	Store at -20°C for long-term use. Minimize freeze-thaw cycles.	General Laboratory Practice

Experimental Protocols

Safety and Handling Precautions

As a specific Safety Data Sheet (SDS) for **Brevenal** is not readily available, it is crucial to handle this compound with care, adhering to standard laboratory safety protocols for handling novel chemical entities.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling **Brevenal** powder and solutions.
- **Ventilation:** Prepare stock solutions in a well-ventilated area or a chemical fume hood to minimize inhalation risk.
- **Handling:** Avoid generating dust when weighing the compound. Wash hands thoroughly after handling.

- Disposal: Dispose of **Brevenal** waste in accordance with institutional and local regulations for hazardous chemical waste.

Protocol 1: Preparation of a 1 mg/mL Brevenal Stock Solution in 80% Ethanol

This protocol is based on methodologies cited in the literature and is suitable for creating a concentrated primary stock solution[1].

Materials:

- **Brevenal** powder
- 200 proof (absolute) ethanol
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Prepare 80% Ethanol: In a sterile container, mix 8 parts of absolute ethanol with 2 parts of sterile, nuclease-free water (e.g., 8 mL ethanol + 2 mL water for a 10 mL solution).
- Weigh **Brevenal**: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **Brevenal** powder directly into the tube. For example, to prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of **Brevenal**.
- Dissolution: Add the appropriate volume of 80% ethanol to the tube containing the **Brevenal** powder. For a 1 mg/mL solution, add 1 mL of 80% ethanol.

- **Mixing:** Securely cap the tube and vortex thoroughly for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution to ensure no particulates remain.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Protocol 2: Preparation of a 1 mM Brevenal Stock Solution

For experiments requiring molar concentrations, this protocol outlines the preparation of a 1 mM stock solution.

Materials:

- **Brevenal** powder (MW: 656.9 g/mol)
- Anhydrous ethanol
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Calculate Required Mass:** To prepare 1 mL of a 1 mM (0.001 mol/L) solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = 1 \text{ mM} \times 1 \text{ mL} \times (656.9 \text{ g/mol}) = 0.6569 \text{ mg}$
- **Weigh Brevenal:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh 0.657 mg of **Brevenal** powder directly into the tube.
- **Dissolution:** Add 1 mL of anhydrous ethanol to the tube containing the **Brevenal** powder.

- **Mixing:** Securely cap the tube and vortex thoroughly until the solid is completely dissolved.
- **Aliquoting and Storage:** Aliquot the 1 mM stock solution into smaller volumes for single use and store at -20°C.

Preparation of Working Solutions

For cell-based assays and other experiments, the concentrated stock solution must be further diluted into an appropriate aqueous buffer or cell culture medium.

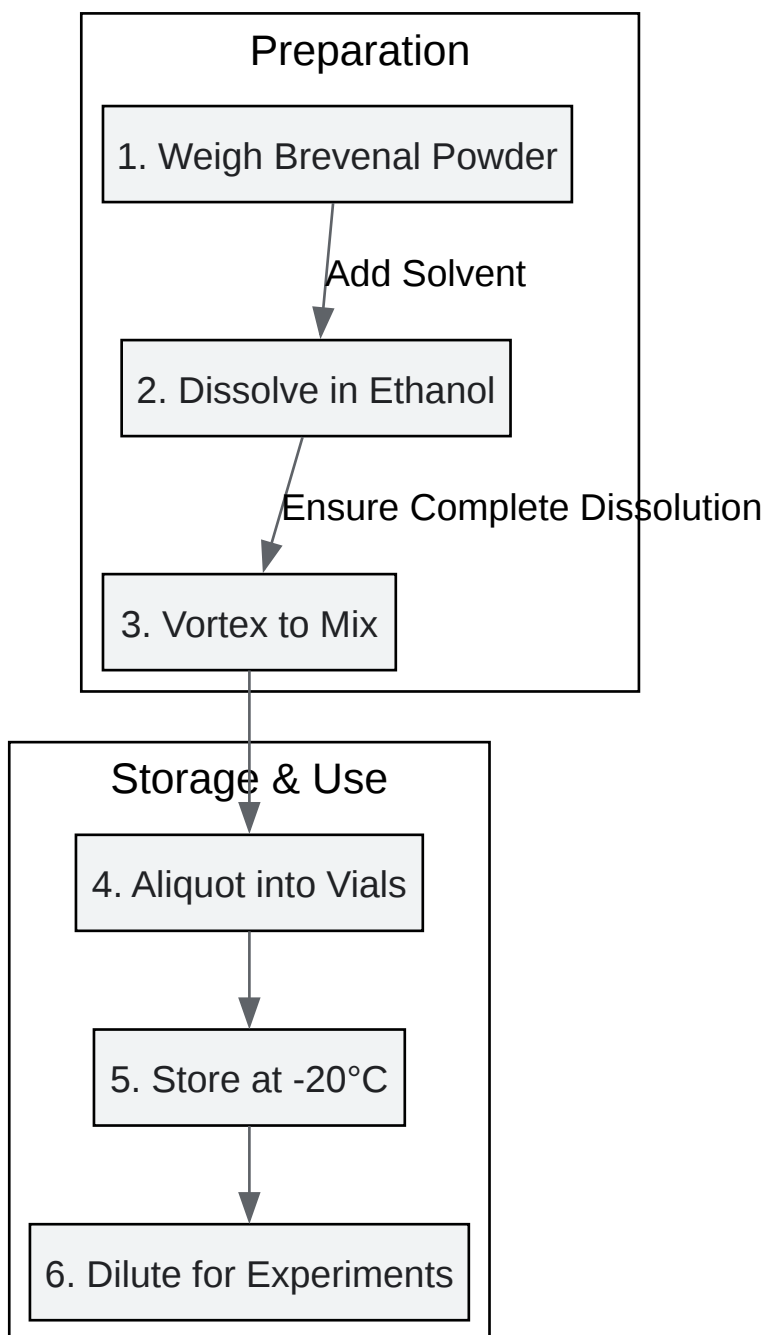
Important Consideration: To avoid precipitation of the lipid-soluble **Brevenal**, add the ethanol stock solution to the aqueous buffer or medium and mix immediately and thoroughly. Do not add the aqueous solution directly to the concentrated ethanol stock. The final concentration of ethanol in the experimental medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced artifacts.

Example Dilution: To prepare a 1 $\mu\text{g/mL}$ working solution from a 1 mg/mL stock, perform a 1:1000 dilution. For instance, add 1 μL of the 1 mg/mL stock solution to 999 μL of the desired buffer or medium.

Mandatory Visualizations

The following diagrams illustrate the key workflows and the mechanism of action of **Brevenal**.

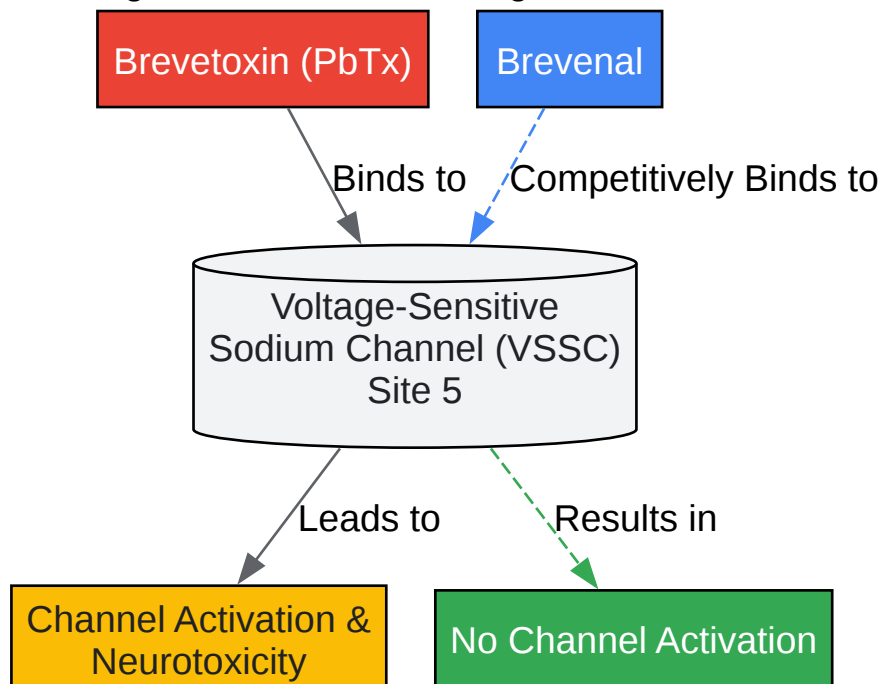
Workflow for Brevenal Stock Solution Preparation



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Caption: A flowchart of the **Brevenal** stock solution preparation process.

Brevenal's Antagonistic Action on Voltage-Sensitive Sodium Channels



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